

geological settings of liddicoatite formation

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide on the Geological Settings of Liddicoatite Formation

Abstract

Liddicoatite, a calcium-dominant member of the **tourmaline** supergroup, is a mineral prized for its remarkable color zoning, which provides a detailed record of its formation history. This technical guide synthesizes the current understanding of the geological settings, petrogenesis, and physicochemical conditions requisite for liddicoatite crystallization. Primarily associated with highly evolved, lithium-rich granitic pegmatites of the LCT (Lithium-Cesium-Tantalum) family, its formation is a complex process involving late-stage magmatic fractionation, significant enrichment in volatile and incompatible elements, and often, interaction with calcium-bearing host rocks. This document provides quantitative data on formation conditions, detailed experimental protocols for **tourmaline** analysis and synthesis, and visual diagrams illustrating the key formational pathways.

Geological Environments of Formation

Liddicoatite crystallization is predominantly confined to specific, highly fractionated geological environments. These settings provide the unique geochemical milieu necessary for the formation of this complex borosilicate mineral.

- **Granitic Pegmatites:** The primary and most significant source of liddicoatite is in complex, rare-element granitic pegmatites, specifically the LCT (Lithium-Cesium-Tantalum) type.^{[1][2]} These igneous bodies represent the final, highly evolved products of magma crystallization, where the residual melt becomes exceptionally enriched in volatile components (like B, F, and H₂O) and incompatible elements (like Li and Ca). Liddicoatite is often found within

miarolitic cavities or "pockets" in these pegmatites, indicating crystallization from a fluid phase exsolved from the silicate melt.^{[3][4]} Notable liddicoatite-bearing pegmatites are found in Madagascar, a principal source, as well as in Canada, Brazil, and the Czech Republic.^[5] ^{[6][7]}

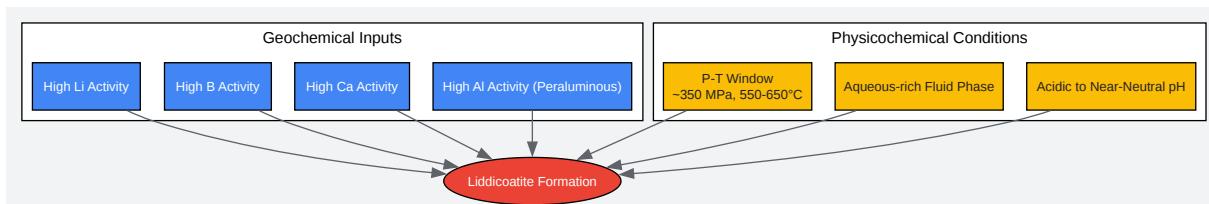
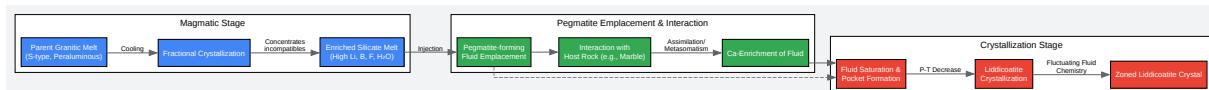
- **Metamorphic Rocks:** While less common, liddicoatite can form in high-grade metamorphic rocks. This process typically involves the metamorphism of boron-rich sedimentary or volcanic rocks, where the necessary chemical components are mobilized and recrystallized under elevated pressure and temperature.
- **Hydrothermal Veins:** Liddicoatite may occasionally precipitate in hydrothermal veins. In these systems, hot, mineral-rich fluids percolate through rock fractures, depositing **tourmaline** as conditions change.

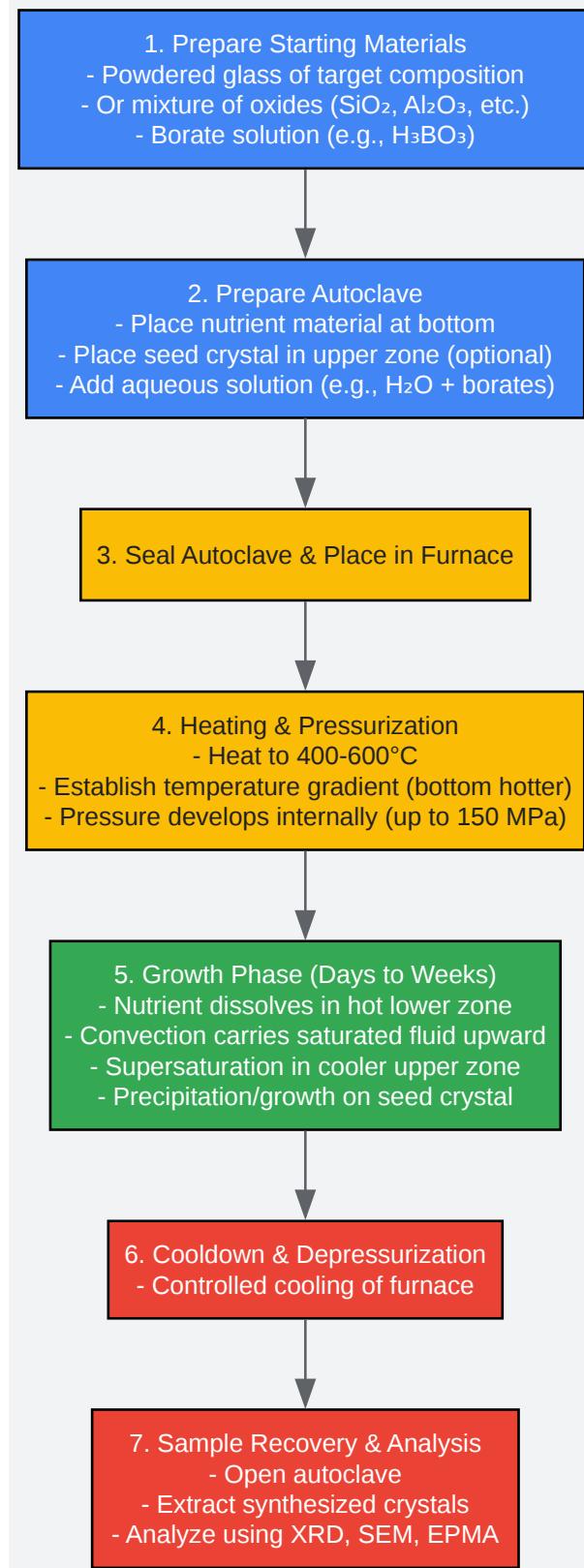
Petrogenesis and Crystallization Pathway

The formation of liddicoatite is intrinsically linked to the process of magmatic differentiation in granitic systems. The pathway begins with a fertile parent granite and culminates in the crystallization of rare minerals from a highly specialized residual melt.

The process begins with a peraluminous, S-type granitic magma. As this magma body cools, fractional crystallization causes common rock-forming minerals to solidify, progressively enriching the remaining melt in incompatible elements such as Li, Cs, Ta, B, and F.^[8] This enriched melt can be injected into surrounding country rocks to form pegmatite dikes.

A critical factor for liddicoatite formation is the concentration of calcium. While some Ca may be present in the parent magma, evidence suggests that contamination from Ca-rich host rocks, such as marbles or amphibolites, is often crucial.^{[1][9]} Fluids from the pegmatite can react with these host rocks, mobilizing calcium which is then incorporated into the late-stage, **tourmaline**-forming fluid. The final stage involves the crystallization of liddicoatite, often in complex, oscillatory zones that reflect dynamic changes in the fluid chemistry, temperature, and pressure over time.^{[10][11]}



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- To cite this document: BenchChem. [geological settings of liddicoatite formation]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1171579#geological-settings-of-liddicoatite-formation>

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